

Chemical & Biological Data

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Compound Focus: KX1-004

Cat. No.: S548109

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Property	Description
CAS Number	518058-84-9 [1] [2] [3]
Molecular Formula	C ₁₆ H ₁₃ FN ₂ O ₂ [1] [2] [3]
Molecular Weight	284.29 g/mol (or 284.10 g/mol) [1] [2] [3]
Biological Target	Src-protein tyrosine kinase (Src-PTK) [2] [3]
Reported IC ₅₀	40 µM (in isolated Src-PTK assay) [3]
Primary Research Application	Prevention of noise-induced hearing loss (NIHL); reduction of cisplatin ototoxicity [2]

In Vivo Experimental Overview

The following table summarizes key methodologies from referenced animal studies on noise-induced hearing loss.

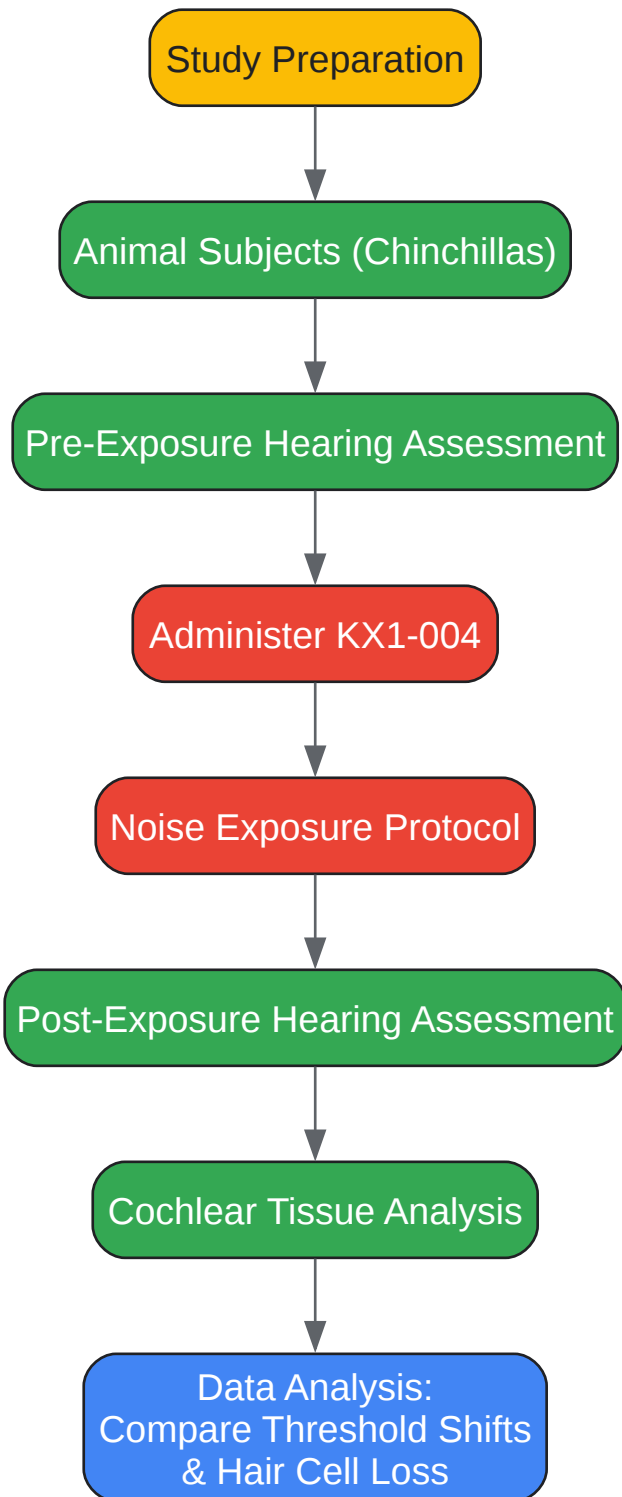
Aspect	Protocol Details
Subject	Chinchillas [1] [3]

Aspect	Protocol Details
Application (Local)	30 μ L of a 30 μ M KX1-004 solution applied directly to the round window membrane [3].
Application (Systemic)	Subcutaneous injection at 50 mg/kg [2].
Noise Exposure	4-hour exposure to a 106 dB, 4 kHz octave band of continuous noise [3].
Key Findings	Treated ears showed significantly less temporary and permanent threshold shift (up to 40 dB less TTS, up to 25 dB less PTS) and reduced outer hair cell loss compared to controls [1] [3].

Mechanism of Action & Experimental Workflow

Based on the search results, **KX1-004** is a **non-ATP competitive inhibitor of pp60c-src** [3]. In the context of noise-induced hearing loss, its protective effect is linked to the inhibition of Src-PTK activity, which is involved in cellular stress responses that can lead to hair cell damage.

The diagram below illustrates the logical flow of a typical in vivo experiment investigating **KX1-004** for hearing protection.



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Key Insights for Researchers

For your research and development work, here are the main points to consider:

- **Protection Evidence:** Studies indicate **KX1-004** can provide significant protection against both temporary and permanent noise-induced hearing loss and hair cell loss in animal models [1] [3].
- **Synergistic Potential:** One study suggested that a combination of **KX1-004** with other protective agents like L-NAC might be more effective than either treatment alone [2].
- **Solubility for Experiments:** **KX1-004** is highly soluble in DMSO (≥ 40 mg/mL) but has very low solubility in water [2]. This is a critical factor for planning in vitro and in vivo formulations.

Information Gaps and Next Steps

Please note that the information available is primarily from commercial product catalogs summarizing research. A comprehensive technical guide would require access to the full-text original research papers.

To further your investigation, I suggest:

- **Retrieving Original Papers:** Use the provided CAS Number (**518058-84-9**) and details like "Prevention of noise-induced hearing loss with Src-PTK inhibitors" (Harris et al., 2005) to locate the primary scientific publications [3].
- **Consulting Specialized Databases:** Search platforms like PubMed using the MeSH term "C580957" and the chemical name to find related entries and more recent studies.

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References

1. - KX | CAS:518058-84-9 | Pp60c-src... | Manufacturer BioCrick 1 004 [biocrick.com]
2. - KX | inhibitor of Src-protein tyrosine kinase 1 004 [invivochem.com]
3. APExBIO - KX - 1 |Pp60c-src inhibitor|CAS# 518058-84-9 004 [apexbt.com]

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Available at: [<https://www.smolecule.com/products/b548109#kx1-004-mesh-entry-c580957>]

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